Application Notes and Protocols: Quantification of 2-(4-methylcyclohexylidene)acetic acid

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Compound of Interest	
Compound Name:	*2-(4-methylcyclohexylidene)acetic Acid*
CAS No.:	*77842-31-0*
Cat. No.:	*B1598287*

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Introduction

2-(4-methylcyclohexylidene)acetic acid is a carboxylic acid derivative with a cyclohexylidene moiety.[1][2][3] Its structural features, including the carboxylic acid group and the exocyclic double bond, make it a compound of interest in various fields, including pharmaceutical development as a potential impurity or metabolite. Accurate and precise quantification of this analyte is crucial for quality control, metabolic studies, and safety assessments. This document provides a comprehensive guide to the analytical methodologies for the quantification of **2-(4-methylcyclohexylidene)acetic acid**, tailored for researchers, scientists, and drug development professionals. The protocols herein are designed to be robust and adhere to the principles of analytical method validation as outlined by the International Council for Harmonisation (ICH) Q2(R1) guidelines.[4][5][6][7]

The inherent chemical properties of **2-(4-methylcyclohexylidene)acetic acid**, such as its polarity due to the carboxylic acid group, dictate the choice of analytical techniques.[8] This guide will focus on two primary, powerful analytical techniques: High-Performance Liquid Chromatography (HPLC) coupled with Ultraviolet (UV) detection and Liquid Chromatography-

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Tandem Mass Spectrometry (LC-MS/MS). The choice between these methods often depends on the required sensitivity, selectivity, and the complexity of the sample matrix.

Physicochemical Properties of 2-(4-methylcyclohexylidene)acetic acid

A fundamental understanding of the analyte's properties is paramount for method development.

Property	Value	Source
Molecular Formula	C9H14O2	[1][2][9]
Molecular Weight	154.21 g/mol	[1][2][3]
Predicted XlogP	2.0	[10]
Monoisotopic Mass	154.09938 Da	[10]

XlogP is a computed measure of hydrophobicity, indicating a moderate lipophilicity for this compound.

Method 1: High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is a widely accessible and robust technique suitable for the quantification of analytes that possess a chromophore. While **2-(4-methylcyclohexylidene)acetic acid** does not have a strong chromophore, the carbon-carbon double bond conjugated to the carboxylic acid allows for UV detection at lower wavelengths, typically around 210 nm.[11]

Principle

The method involves separating the analyte from other matrix components on a reversed-phase HPLC column. The quantification is achieved by measuring the absorbance of the analyte as it passes through the UV detector, with the peak area being proportional to the concentration.

Experimental Protocol

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1. Instrumentation and Materials:

- HPLC system with a quaternary or binary pump, autosampler, column oven, and a variable wavelength UV detector.
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Acetonitrile (ACN), HPLC grade.
- Methanol (MeOH), HPLC grade.
- Formic acid (FA), analytical grade.
- Ultrapure water.
- Reference standard of **2-(4-methylcyclohexylidene)acetic acid** (purity ≥98%).

2. Preparation of Solutions:

- Mobile Phase A: 0.1% Formic acid in ultrapure water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of the reference standard and dissolve it in 10 mL of Methanol.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

3. Chromatographic Conditions:

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Parameter	Condition
Column	C18 (250 mm x 4.6 mm, 5 µm)
Mobile Phase	Gradient elution with A and B
Gradient Program	0-15 min: 40-90% B; 15-17 min: 90% B; 17-18 min: 90-40% B; 18-25 min: 40% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	210 nm

4. Sample Preparation:

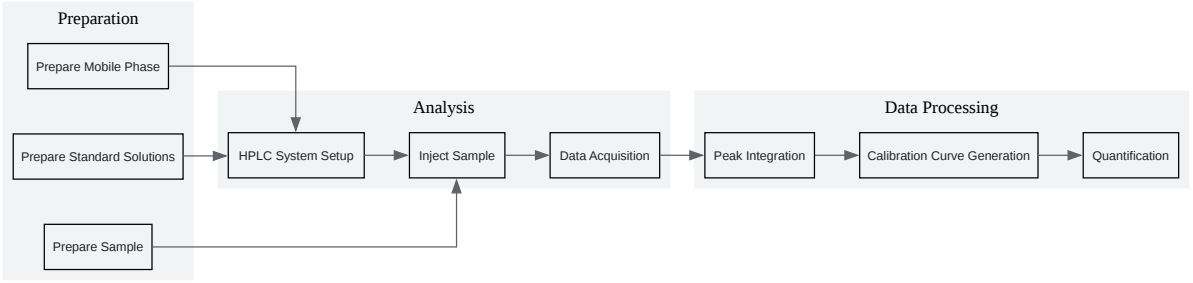
- For drug substances, dissolve the sample in the mobile phase to an expected concentration within the calibration range.
- For biological matrices (e.g., plasma, urine), a sample extraction step is necessary to remove interfering components.[8][12] A solid-phase extraction (SPE) or liquid-liquid extraction (LLE) protocol would be required.

5. Validation Parameters (as per ICH Q2(R1)):[4][5][6]

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Parameter	Typical Acceptance Criteria
Specificity	No interference at the retention time of the analyte.
Linearity	Correlation coefficient (r^2) > 0.999
Range	80-120% of the test concentration
Accuracy (% Recovery)	98.0% to 102.0%
Precision (% RSD)	≤ 2%
Limit of Detection (LOD)	Signal-to-Noise ratio of 3:1
Limit of Quantification (LOQ)	Signal-to-Noise ratio of 10:1

Workflow Diagram



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Caption: HPLC-UV analysis workflow.

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Method 2: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

For applications requiring higher sensitivity and selectivity, such as the analysis of low-level impurities or quantification in complex biological matrices, LC-MS/MS is the method of choice.[13][14] This technique offers superior specificity by monitoring specific precursor-to-product ion transitions.

Principle

The analyte is first separated by HPLC and then introduced into the mass spectrometer. In the ion source, the analyte is ionized (typically by electrospray ionization - ESI). The precursor ion corresponding to the analyte's mass-to-charge ratio (m/z) is selected in the first quadrupole, fragmented in the collision cell, and specific product ions are monitored in the third quadrupole. This process, known as Multiple Reaction Monitoring (MRM), provides excellent selectivity and sensitivity.[15]

Experimental Protocol

1. Instrumentation and Materials:

- LC-MS/MS system (HPLC coupled to a triple quadrupole mass spectrometer with an ESI source).
- Reversed-phase C18 column (e.g., 100 mm x 2.1 mm, 3.5 µm particle size).
- Acetonitrile (ACN), LC-MS grade.
- Methanol (MeOH), LC-MS grade.
- Formic acid (FA), LC-MS grade.
- Ultrapure water.
- Reference standard of **2-(4-methylcyclohexylidene)acetic acid**.
- Isotopically labeled internal standard (IS), if available, for improved accuracy.[14]

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2. Preparation of Solutions:

- Mobile Phase A: 0.1% Formic acid in ultrapure water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Standard Stock Solution (100 µg/mL): Accurately weigh 1 mg of the reference standard and dissolve it in 10 mL of Methanol.
- Working Standard Solutions: Prepare calibration standards by serially diluting the stock solution with 50:50 (v/v) Methanol:Water to cover a range from 0.1 ng/mL to 100 ng/mL.

3. LC and MS Conditions:

Liquid Chromatography:

Parameter	Condition
Column	C18 (100 mm x 2.1 mm, 3.5 µm)
Mobile Phase	Gradient elution with A and B
Gradient Program	0-1 min: 10% B; 1-5 min: 10-95% B; 5-7 min: 95% B; 7-7.1 min: 95-10% B; 7.1-10 min: 10% B
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 µL

Mass Spectrometry (Negative Ion Mode):

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Parameter	Condition
Ion Source	Electrospray Ionization (ESI)
Polarity	Negative
Capillary Voltage	3.0 kV
Source Temperature	150 °C
Desolvation Temperature	400 °C
MRM Transition	Precursor Ion $[M-H]^-$: m/z 153.1 -> Product Ion: m/z (To be determined by infusion)
Collision Energy	To be optimized

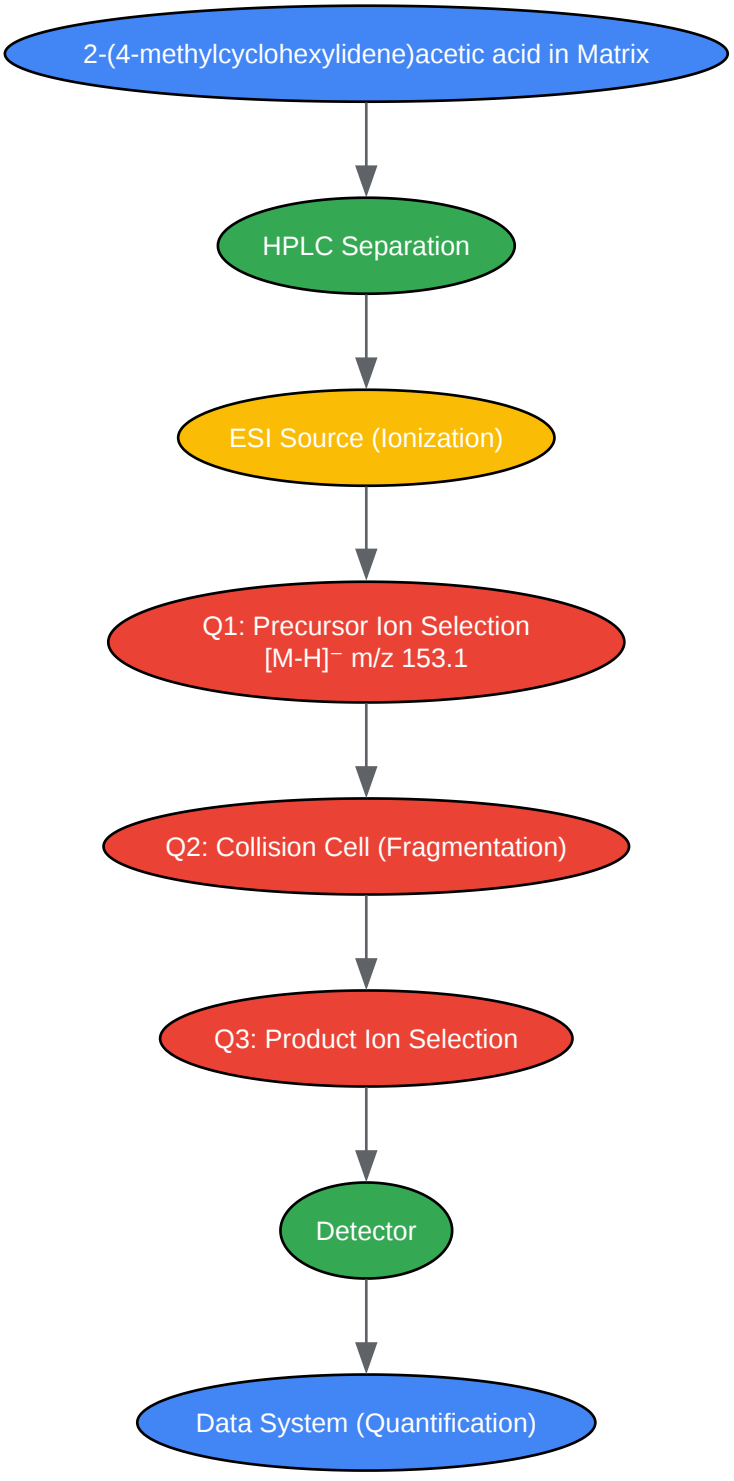
Note: The optimal product ion and collision energy must be determined by direct infusion of a standard solution into the mass spectrometer.

4. Sample Preparation:

- Solid-Phase Extraction (SPE) for Biological Fluids:[12]
  - Condition a mixed-mode anion exchange SPE cartridge with 1 mL of Methanol followed by 1 mL of water.
  - Load 0.5 mL of the sample (e.g., plasma, pre-treated with an acid).
  - Wash the cartridge with 1 mL of 0.1% formic acid in water, followed by 1 mL of Methanol.
  - Elute the analyte with 1 mL of 5% ammonium hydroxide in Methanol.
  - Evaporate the eluate to dryness under a stream of nitrogen and reconstitute in 100 µL of the mobile phase.

Logical Relationship Diagram

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Caption: LC-MS/MS quantification process.

Discussion

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Causality Behind Experimental Choices

- Choice of Mobile Phase: The use of a volatile acid like formic acid is crucial for LC-MS applications as it aids in the ionization of the analyte and is compatible with the mass spectrometer.[13] For HPLC-UV, it helps in achieving better peak shapes for acidic compounds.

- Sample Preparation: Carboxylic acids in biological matrices are often bound to proteins or are present with numerous endogenous interfering substances.[8][12] An extraction step like SPE is not just for cleanup but to also concentrate the analyte, thereby improving the method's sensitivity.

- Internal Standard: In LC-MS/MS, the use of a stable isotope-labeled internal standard is highly recommended.[14] It co-elutes with the analyte and experiences similar matrix effects and ionization suppression/enhancement, leading to more accurate and precise quantification.

Method Validation and Trustworthiness

A described protocol is only reliable if it is validated. The validation process demonstrates that the analytical procedure is suitable for its intended purpose.[4][5][6] Key validation parameters include specificity, linearity, accuracy, precision, and robustness. For instance, specificity in an HPLC-UV method is demonstrated by the absence of interfering peaks at the analyte's retention time when analyzing a blank matrix. In LC-MS/MS, specificity is inherently high due to the selectivity of MRM. Accuracy is typically assessed by analyzing spiked samples at different concentration levels, while precision is determined by repeated analyses of the same sample.

Conclusion

The quantification of **2-(4-methylcyclohexylidene)acetic acid** can be reliably achieved using either HPLC-UV or LC-MS/MS. The choice of method will be dictated by the specific requirements of the analysis, with HPLC-UV being a robust and cost-effective method for less complex samples and higher concentrations, while LC-MS/MS provides the high sensitivity and selectivity needed for trace-level quantification in complex matrices. The protocols provided in this guide, when properly validated, will yield accurate and reproducible results for researchers and scientists in the field of drug development and analysis.

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